# Application Notes and Protocols for Anorthite Geobarometry in Metamorphic Petrology

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These application notes provide a comprehensive overview and detailed protocols for utilizing **anorthite** content in plagioclase as a geobarometer in metamorphic petrology. The primary focus is on the widely applied Garnet-Aluminosilicate-Plagioclase-Quartz (GASP) geobarometer.

## Introduction

Geobarometry is a critical tool in metamorphic petrology for determining the pressure conditions under which rocks have formed and equilibrated. The **anorthite** ($CaAl_2Si_2O_8$) component of plagioclase feldspar is a key constituent in several geobarometric formulations due to its involvement in pressure-sensitive net transfer reactions. One of the most significant of these is the GASP geobarometer, based on the equilibrium between garnet, an aluminosilicate polymorph (kyanite, sillimanite, or andalusite), plagioclase, and quartz.[1] This geobarometer is particularly useful for medium- to high-grade metapelitic rocks.[2]

The fundamental reaction for the GASP geobarometer is:

3 **Anorthite** (in Plagioclase) $\rightleftharpoons$ 1 Grossular (in Garnet) + 2 $Al_2SiO_5$ + 1 Quartz

An increase in pressure shifts this equilibrium to the right, favoring the denser assemblage of grossular, aluminosilicate, and quartz. Consequently, for a given temperature, the **anorthite**

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content of plagioclase in equilibrium with a calcium-bearing garnet can be used to quantify the pressure of metamorphism.

# Principle of the GASP Geobarometer

The GASP geobarometer is founded on the thermodynamic principle that the Gibbs free energy change (ΔG) of a reaction at equilibrium is zero. The equilibrium condition is sensitive to both temperature (T) and pressure (P). For the GASP reaction, the equilibrium constant (K) can be expressed in terms of the activities of the grossular (grs) component in garnet and the **anorthite** (an) component in plagioclase.

The relationship between pressure, temperature, and the equilibrium constant is described by the following equation, based on the experimental work of Koziol and Newton (1988) and formulated by Spear (1993):

P (bars) = [48357 - 150.66 * T(K) - R * T(K) * ln(K)] / -6.608 + 1

Where:

- P = Pressure in bars

- T = Temperature in Kelvin

- R = Gas constant (8.314 J/K·mol)

- K = Equilibrium constant = $(a_{grs}) / (a_{an})^3$

- $a_{grs}$ = activity of grossular in garnet

- $a_{an}$ = activity of **anorthite** in plagioclase

The activities are calculated from the mole fractions of the grossular and **anorthite** components, which are determined through chemical analysis of the minerals.

# Data Presentation: Quantitative Aspects of GASP Geobarometry

The accuracy of the GASP geobarometer is dependent on several factors, including the calibration of the thermodynamic data and the activity models used for garnet and plagioclase. The table below summarizes different calibrations and their key parameters.

| Calibration/Study | Pressure Range (kbar) | Temperature Range (°C) | Key Features and Considerations |
| --- | --- | --- | --- |
| Koziol & Newton (1988) | 19 - 28 | 900 - 1250 | Experimental determination of the end-member reaction. [3] |
| Holdaway (2001) | 1 - 11.4 | 515 - 878 | Recalibration using updated garnet and plagioclase activity models.[4] Provides different calibrations based on the chosen activity models. |
| Wu & Cheng (2006) | 1 - 15 | 430 - 895 | Empirical calibration based on natural metapelite samples.[1] |
| Koziol (2017) | Recalibration | 650 - 1250 | Redetermination of the anorthite breakdown reaction, leading to improved precision.[3] |

Table 1: Summary of Key GASP Geobarometer Calibrations

The mole fractions of grossular in garnet (Xgrs) and **anorthite** in plagioclase (Xan) significantly impact the precision of the pressure estimate. Low mole fractions can lead to large uncertainties.

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| Xgrs | Xan | Product (Xgrs * Xan) | Pressure Uncertainty (± kbar) | Recommendation |
|------|-----|----------------------|-------------------------------|----------------|
| > 0.10 | > 0.30 | > 0.03 | Lower | Recommended for reliable pressure estimates. |
| < 0.10 | < 0.30 | < 0.03 | Can be high (> 3 kbar) | Use with great caution. |
| < 0.05 | - | - | High | Generally not recommended for precise geobarometry. |

Table 2: Influence of Grossular and **Anorthite** Mole Fractions on Pressure Uncertainty

# Experimental Protocols

The following protocols detail the necessary steps for applying the GASP geobarometer, from sample selection to pressure calculation.
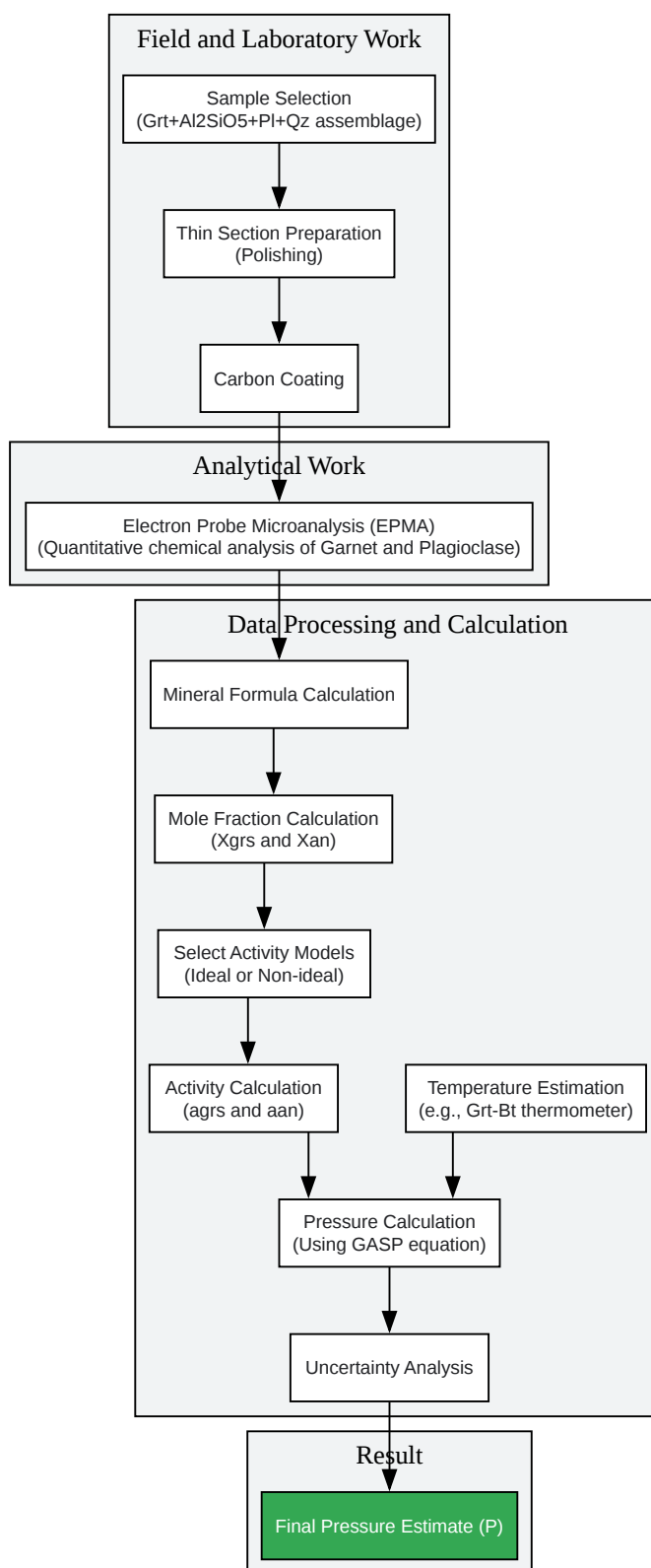
- Sample Selection:

  - Choose a fresh, unweathered metamorphic rock sample.

  - The rock must contain the equilibrium mineral assemblage: garnet + aluminosilicate (kyanite, sillimanite, or andalusite) + plagioclase + quartz.

  - Petrographic analysis is crucial to ensure textural equilibrium among these phases. Look for mutual grain boundaries and the absence of reaction textures indicating disequilibrium.

- Thin Section Preparation:

  - Prepare a standard petrographic thin section (30 µm thick) from the selected rock sample.
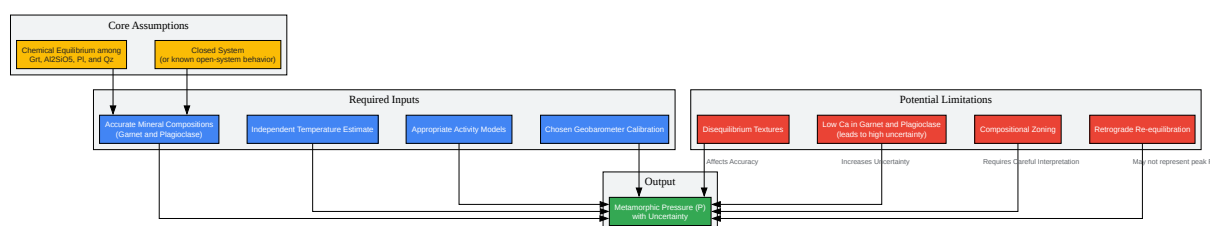
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- The thin section should be polished to a high quality (final polish with 0.25 µm diamond paste) for electron microprobe analysis.

- Ensure the surface is flat and free of scratches and pits.

- Carbon Coating:

  - Coat the polished thin section with a thin, uniform layer of carbon to ensure electrical conductivity under the electron beam. The coating thickness should be approximately 20-30 nm.

- Instrumentation:

  - Use a wavelength-dispersive electron probe microanalyzer (EPMA) for quantitative chemical analysis.

- Analytical Conditions:

  - Accelerating Voltage: 15 kV

  - Beam Current: 15-20 nA

  - Beam Diameter: A focused beam (1-2 µm) is typically used for analyzing garnet. For plagioclase, a slightly defocused beam (5-10 µm) may be necessary to minimize sodium loss.

  - Counting Times: Use appropriate peak and background counting times to achieve good analytical precision (e.g., 20-40 seconds on peak and half that time on backgrounds for major elements).

- Standardization:

  - Calibrate the instrument using well-characterized natural and synthetic mineral standards. For example, use standard silicate and oxide minerals for the elements of interest (Si, Al, Fe, Mg, Mn, Ca, Na, K, Ti).

- Analysis of Garnet and Plagioclase:

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- Analyze multiple points on several garnet and plagioclase grains that are in textural equilibrium (i.e., in close proximity or in contact).

- For zoned minerals, analyze the core and rim compositions separately to investigate the pressure-temperature path of the rock. For peak metamorphic conditions, rim compositions of garnet and adjacent plagioclase are often used.

- Analyze for all major elements:

  - Garnet: $SiO_2$, $Al_2O_3$, FeO, MgO, MnO, CaO

  - Plagioclase: $SiO_2$, $Al_2O_3$, CaO, $Na_2O$, $K_2O$

- Mineral Formula Calculation:

  - From the oxide weight percentages obtained from EPMA, calculate the mineral formulae for garnet (based on 12 oxygens) and plagioclase (based on 8 oxygens).

- Calculation of Mole Fractions:

  - Garnet ($X_{grs}$): $X_{grs}$ = Ca / (Ca + Fe + Mg + Mn)

  - Plagioclase ($X_{an}$): $X_{an}$ = Ca / (Ca + Na + K)

- Activity Calculation:

  - For a simple ideal solution model, the activity (a) is equal to the mole fraction (X).

  - For more accurate results, use non-ideal solid solution models for garnet and plagioclase. Several activity models exist (e.g., Hodges and Spear, 1982; Fuhrman and Lindsley, 1988; Holdaway, 2000). The choice of activity model will influence the calculated pressure.[4]

  - $a_{grs}$ = $\gamma_{grs}$ * $X_{grs}$

  - $a_{an}$ = $\gamma_{an}$ * $X_{an}$

    - Where $\gamma$ is the activity coefficient.

- Temperature Estimation:

  - The GASP geobarometer is temperature-dependent. An independent temperature estimate is required.

  - Use a suitable geothermometer, such as the Garnet-Biotite (Grt-Bt) Fe-Mg exchange thermometer, if biotite is also present in the rock.

- Pressure Calculation:

  - Use the chosen calibration of the GASP geobarometer equation (see Section 2) to calculate the pressure.

  - This can be done using a spreadsheet or specialized software (e.g., THERMOCALC, Perple_X).

- Uncertainty Analysis:

  - Propagate the analytical uncertainties from the EPMA measurements through the pressure calculation to estimate the uncertainty in the final pressure value.

  - Consider the uncertainties associated with the geothermometer and the chosen activity models.

## Mandatory Visualizations

## Field and Laboratory Work

Sample Selection
(Grt+Al2SiO5+Pl+Qz assemblage)

↓

Thin Section Preparation
(Polishing)

↓

Carbon Coating

## Analytical Work

Electron Probe Microanalysis (EPMA)
(Quantitative chemical analysis of Garnet and Plagioclase)

## Data Processing and Calculation

Mineral Formula Calculation

↓

Mole Fraction Calculation
(Xgrs and Xan)

↓

Select Activity Models
(Ideal or Non-ideal)

↓

Activity Calculation
(agrs and aan)

Temperature Estimation
(e.g., Grt-Bt thermometer)

↓

Pressure Calculation
(Using GASP equation)

↓

Uncertainty Analysis

## Result

Final Pressure Estimate (P)

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# References

- 1. Original Calibration of a Garnet Geobarometer in Metapelite [mdpi.com]

- 2. sp.lyellcollection.org [sp.lyellcollection.org]

- 3. msaweb.org [msaweb.org]

- 4. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Notes and Protocols for Anorthite Geobarometry in Metamorphic Petrology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171534#anorthite-as-a-geobarometer-in-metamorphic-petrology]

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